

Neurotensin (1-11) Peptide: A Technical Support Guide for Researchers

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Compound of Interest

Compound Name: Neurotensin (1-11)

CAS No.: 74032-89-6

Cat. No.: B1592915

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Welcome to the technical support center for **Neurotensin (1-11)**. This guide is designed for researchers, scientists, and drug development professionals to provide expert advice and troubleshooting for the handling and use of this peptide. Here, we will delve into the critical aspects of dissolution, storage, and application of **Neurotensin (1-11)**, ensuring the integrity and reproducibility of your experiments.

Frequently Asked Questions (FAQs)

Q1: What is Neurotensin (1-11) and what are its key physicochemical properties?

Neurotensin (1-11) is the N-terminal fragment of the 13-amino acid neuropeptide, Neurotensin. It is generated through cleavage of the full-length peptide.^[1] The sequence of **Neurotensin (1-11)** is pGlu-Leu-Tyr-Glu-Asn-Lys-Pro-Arg-Arg-Pro-Tyr-OH.

Property	Value	Source
Molecular Weight	1446.66 g/mol	[2][3]
Molecular Formula	C66H99N19O18	[3]
Purity	Typically >95%	[4]

Q2: What is the best solvent for dissolving lyophilized Neurotensin (1-11)?

The primary recommended solvent for **Neurotensin (1-11)** is sterile, high-purity water. For a related novel hexapeptide with neurotensin activity, solubility in aqueous solution was found to be greater than 10 mg/ml.[2]

For peptides that are difficult to dissolve in water, other solvents can be considered. A common strategy for hydrophobic peptides is to first dissolve them in a minimal amount of a stronger solvent like dimethyl sulfoxide (DMSO) and then slowly add the aqueous buffer of choice.[5]

Q3: What is the optimal pH for dissolving and storing Neurotensin (1-11) solutions?

The stability of peptides in aqueous solution is highly pH-dependent. For a novel hexapeptide with neurotensin activity, the greatest stability was observed at approximately pH 4.[2]

However, for in vitro and in vivo experiments that require physiological conditions, a neutral pH is often necessary. Studies on Neurotensin (8-13) analogues have shown good stability at pH 7.4 for at least 60 minutes.

Recommendation: For short-term use in biological assays, reconstituting in a buffer at pH 7.4 is acceptable. For long-term storage of stock solutions, a slightly acidic pH may improve stability, though it is always best to prepare fresh solutions for each experiment.

Q4: How should I store lyophilized and reconstituted Neurotensin (1-11)?

Proper storage is crucial to maintain the biological activity of the peptide.

- Lyophilized Peptide: Store desiccated at -20°C.[4]
- Reconstituted Peptide: For short-term storage (days to a week), keep at 2-8°C. For long-term storage, it is recommended to aliquot the reconstituted peptide into single-use volumes and store at -20°C or -80°C. Crucially, avoid repeated freeze-thaw cycles, as this can lead to peptide degradation.[5]

Troubleshooting Guide

Issue: The peptide won't dissolve completely.

Possible Causes & Solutions:

- Incorrect Solvent: While water is the primary recommendation, the peptide's net charge can influence its solubility. **Neurotensin (1-11)** has a net positive charge, which suggests it should be soluble in acidic solutions. If you encounter solubility issues in water, try a dilute aqueous solution of acetic acid (e.g., 10%).
- Concentration is Too High: You may be attempting to dissolve the peptide at a concentration above its solubility limit. Try preparing a more dilute solution.
- Insufficient Mixing: Ensure gentle but thorough mixing. Avoid vigorous vortexing, which can cause aggregation. Gentle swirling or inversion of the vial is recommended.
- Use of Sonication: If gentle mixing is insufficient, brief sonication in a water bath can help to break up any aggregates and facilitate dissolution.[5]

Issue: I'm observing peptide aggregation or precipitation.

Possible Causes & Solutions:

- Improper Reconstitution: Rapid addition of solvent or vigorous shaking can promote aggregation. Always add the solvent slowly and mix gently.
- Buffer Incompatibility: The composition of your buffer can affect peptide solubility. If you observe precipitation after diluting a stock solution into your experimental buffer, the buffer

may be incompatible. Consider preparing the peptide directly in the final experimental buffer at a lower concentration.

- **Multiple Freeze-Thaw Cycles:** As previously mentioned, this is a common cause of peptide aggregation and degradation. Aliquoting into single-use vials is the best practice to avoid this.

Issue: I'm seeing inconsistent results in my biological assays.

Possible Causes & Solutions:

- **Peptide Degradation:** Improper storage of either the lyophilized powder or the reconstituted solution can lead to loss of biological activity. Always follow the recommended storage conditions and prepare fresh solutions whenever possible.
- **Inaccurate Peptide Concentration:** Ensure accurate measurement of the solvent volume during reconstitution. Use calibrated pipettes for precise measurements.
- **Adsorption to Surfaces:** Peptides can adsorb to glass and plastic surfaces. To minimize this, consider using low-protein-binding tubes and pipette tips. Including a carrier protein like bovine serum albumin (BSA) at a low concentration (e.g., 0.1%) in your buffers can also help prevent adsorption.

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized Neurotensin (1-11)

This protocol provides a step-by-step guide for the proper reconstitution of lyophilized **Neurotensin (1-11)** to ensure optimal solubility and biological activity.

Caption: Workflow for the reconstitution of lyophilized peptides.

Steps:

- **Equilibrate the Vial:** Before opening, allow the vial of lyophilized **Neurotensin (1-11)** to come to room temperature. This prevents condensation of atmospheric moisture, which can affect the stability of the peptide.
- **Prepare a Sterile Workspace:** Work in a laminar flow hood or a clean, designated area. Use sterile pipette tips and tubes to prevent contamination.
- **Calculate Solvent Volume:** Determine the volume of solvent needed to achieve your desired stock solution concentration.
- **Add Solvent:** Using a calibrated pipette, slowly add the appropriate volume of sterile, high-purity water or your chosen buffer to the vial. Direct the solvent down the side of the vial to avoid dislodging the peptide powder.
- **Dissolve the Peptide:** Gently swirl the vial or invert it several times until the peptide is completely dissolved. Avoid vigorous shaking or vortexing.
- **Visual Inspection:** Visually inspect the solution to ensure it is clear and free of any particulate matter.
- **Storage:** For immediate use, the solution can be stored at 2-8°C. For longer-term storage, aliquot into single-use, low-protein-binding tubes and store at -20°C or -80°C.

Protocol 2: Quality Control Check for Biological Activity

To ensure the biological activity of your reconstituted **Neurotensin (1-11)**, it is advisable to perform a functional assay. A common method is to assess its ability to induce signaling through its receptor, for example, by measuring calcium mobilization in a cell line known to express neurotensin receptors.

Caption: Workflow for a cell-based calcium flux assay.

Steps:

- **Cell Culture:** Culture a suitable cell line known to express neurotensin receptors (e.g., HT-29 or CHO cells stably expressing the receptor).

- **Cell Plating:** Seed the cells in a multi-well plate at an appropriate density and allow them to adhere overnight.
- **Loading with Calcium Indicator:** Load the cells with a calcium-sensitive fluorescent dye (e.g., Fura-2 AM or Fluo-4 AM) according to the manufacturer's protocol.
- **Establish Baseline:** Measure the baseline fluorescence of the cells before adding the peptide.
- **Peptide Addition:** Add varying concentrations of the reconstituted **Neurotensin (1-11)** to the wells.
- **Measure Calcium Flux:** Immediately measure the change in fluorescence over time using a plate reader equipped for fluorescence measurement. An increase in fluorescence indicates a calcium influx, demonstrating the biological activity of the peptide.
- **Data Analysis:** Plot the change in fluorescence against the peptide concentration to generate a dose-response curve and determine the EC50 value.

By adhering to these best practices and troubleshooting guidelines, researchers can ensure the reliable and effective use of **Neurotensin (1-11)** in their experiments, leading to more accurate and reproducible scientific outcomes.

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